8-Epitacrolimus: Structural Elucidation, Synthesis, and Impurity Profiling[1][2]

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Compound of Interest

Compound Name:	*8-Epitacrolimus*
CAS No.:	*129212-35-7*
Cat. No.:	*B1141324*

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Executive Summary

8-Epitacrolimus (also designated as Tacrolimus EP Impurity D or Tacrolimus 8-epimer) represents a critical diastereomer of the immunosuppressant Tacrolimus (FK506). Unlike the transient hemiketal tautomers of Tacrolimus, **8-Epitacrolimus** is a stable stereoisomer resulting from the inversion of the C-8 chiral center.[1]

This technical guide details the structural determinants, synthetic pathways (via base-catalyzed epimerization), and analytical protocols required to isolate and characterize this compound.[1] Understanding **8-Epitacrolimus** is essential for drug development professionals to ensure ICH Q3B compliance, as it is a prevalent degradation product in pharmaceutical formulations.[1]

Structural Determinants and Thermodynamics

The C-8 Stereocenter

Tacrolimus is a 23-membered macrolide lactone. The C-8 position (standard macrolide numbering, often denoted differently in IUPAC but consistently referred to as C-8 in FK506 literature) is situated alpha to the carbonyl functionality, making it susceptible to enolization.[1]

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- Tacrolimus (FK506): Possesses the 8R configuration (in some numbering systems) or specific spatial orientation that favors high-affinity binding to FKBP12.
- **8-Epitacrolimus**: Possesses the inverted configuration at C-8. This inversion alters the conformational flexibility of the macrocycle, significantly impacting its binding topology.

Tautomers vs. Epimers

It is vital to distinguish **8-Epitacrolimus** from the conformational tautomers of Tacrolimus (Type I and Type II hemiketals).

- Tautomers: Exist in dynamic equilibrium in solution; they cannot be permanently separated.
- **8-Epitacrolimus**: Is a distinct, isolatable chemical entity.[1] It does not spontaneously revert to Tacrolimus under neutral conditions, although equilibrium can be established under basic conditions.[1]

Synthesis and Formation Mechanisms

The "synthesis" of **8-Epitacrolimus** is primarily achieved through the controlled chemical epimerization of Tacrolimus. It is also generated as a degradation product during the fermentation of Streptomyces tsukubaensis or during the shelf-life of formulated products containing basic excipients.

Mechanism of Formation

The transformation proceeds via a base-catalyzed enolate intermediate. The proton at C-8 is acidic due to the adjacent electron-withdrawing carbonyl group. Removal of this proton generates a planar enolate; subsequent reprotonation from the opposite face yields the 8-epimer.

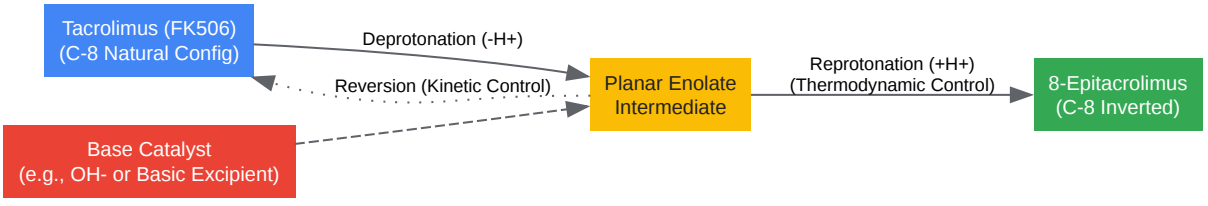

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Figure 1: Mechanism of Base-Catalyzed Epimerization at C-8.

Synthetic Protocol (Preparation of Reference Standard)

To generate high-purity **8-Epitacrolimus** for use as a reference standard, the following semi-synthetic workflow is recommended.

Reagents:

- Substrate: Tacrolimus (API grade, >99% purity).[1]
- Solvent: Acetonitrile or Methanol.[2]
- Catalyst: Mild organic base (e.g., 1,5-Diazabicyclo[4.3.0]non-5-ene (DBN) or dilute NaOH).[1]

Step-by-Step Methodology:

- Dissolution: Dissolve Tacrolimus (1.0 eq) in Acetonitrile (10 volumes).
- Epimerization: Add catalytic base (0.1 eq). Heat to 40°C–60°C under inert atmosphere (N2) for 4–6 hours.
  - Note: Monitoring via HPLC is crucial. The reaction will reach an equilibrium (typically ~3:1 Tacrolimus:**8-Epitacrolimus** depending on conditions). Prolonged heating may lead to ring-opening degradation (Impurity A).
- Quenching: Neutralize with dilute acetic acid to halt the reaction.
- Solvent Removal: Concentrate under reduced pressure to yield a crude oil.
- Purification: Isolate via Preparative HPLC (See Section 3).
- Crystallization: Recrystallize from Acetonitrile/Water to yield colorless prisms (mp 179-182°C).

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Analytical Resolution and Isolation

Separating **8-Epitacrolimus** from Tacrolimus is analytically challenging due to their identical molecular weight (804.02 g/mol) and similar polarity. High-resolution Reverse Phase Chromatography (RP-HPLC) is required.

HPLC Method (USP/EP Aligned)

The following conditions are validated for the resolution of Tacrolimus from its 8-epimer.

Parameter	Specification
Column	C18 Phase (e.g., Phenomenex Luna Omega 3µm), 150 x 4.6 mm
Mobile Phase A	6 mM Phosphoric Acid in Water
Mobile Phase B	Acetonitrile / tert-Butyl Methyl Ether (81:19 v/v)
Gradient	Complex gradient (approx. 28% B to 85% B)
Flow Rate	1.5 mL/min
Temperature	60°C (Critical for minimizing peak broadening due to rotamers)
Detection	UV @ 220 nm
Retention Time	Tacrolimus (~14 min); 8-Epitacrolimus elutes after Tacrolimus (RRT ~1.1 - 1.[1][3]2)

Isolation Workflow

For large-scale isolation from fermentation broth or degradation mixtures:

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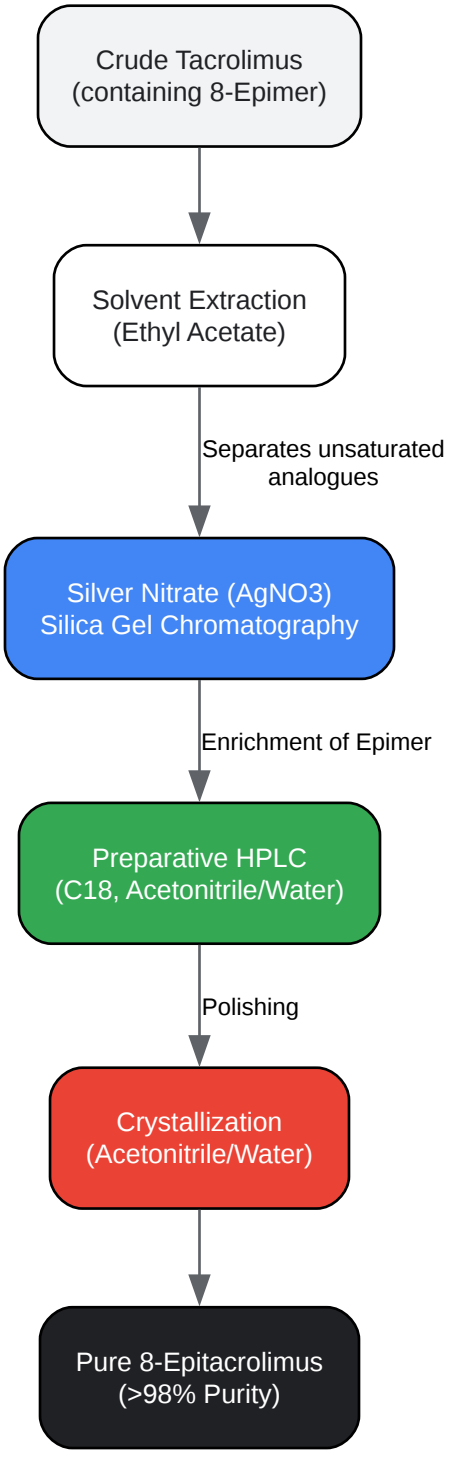

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Figure 2: Isolation and Purification Workflow.[1]

Biological Implications[2][4][5][6]

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While **8-Epitacrolimus** retains the core macrolide structure, the stereochemical inversion at C-8 drastically affects its pharmacological profile.[1]

- Binding Affinity: The structural perturbation interferes with the binding cleft of FKBP12 (FK506 Binding Protein). Consequently, the formation of the ternary complex (FKBP12-Drug-Calcineurin) is hindered.[1]
- Potency: **8-Epitacrolimus** exhibits significantly reduced immunosuppressive activity compared to Tacrolimus.
- Regulatory Status: It is classified as a degradation impurity. Under ICH Q3B(R2), it must be identified and qualified if it exceeds the reporting threshold (typically >0.1% or >0.5% depending on daily dose).[1]

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- To cite this document: BenchChem. [8-Epitacrolimus: Structural Elucidation, Synthesis, and Impurity Profiling[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141324/docs#8-epitacrolimus-structural-elucidation-synthesis-and-impurity-profiling-1-2]

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